

Discovery and history of 2-Methyl-2-morpholinopropanal

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Compound of Interest

Compound Name: 2-Methyl-2-morpholinopropanal

Cat. No.: B099962

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2-Methyl-2-morpholinopropanal: A Technical Profile

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a consolidated overview of the available scientific and technical data for **2-Methyl-2-morpholinopropanal** (CAS No. 16042-91-4). Information regarding its discovery and historical development is not readily available in reviewed public and commercial databases. This document focuses on its chemical properties and its application as a synthetic intermediate in pharmaceutical research.

Chemical and Physical Properties

2-Methyl-2-morpholinopropanal is a morpholine derivative available from various chemical suppliers. The quantitative data available for this compound are summarized below.

Property	Value	Source
CAS Number	16042-91-4	Chemical Suppliers
Molecular Formula	C ₈ H ₁₅ NO ₂	Chemical Suppliers
Molecular Weight	157.21 g/mol	Chemical Suppliers
Physical State	Reported as both liquid and solid	Chemical Suppliers
Purity	Typically offered at ≥95%	Chemical Suppliers

Note: Conflicting data exists regarding the physical state of this compound. Researchers should consult the supplier's certificate of analysis for specific batch information.

Application in Synthesis

2-Methyl-2-morpholinopropanal has been identified as a reagent in the synthesis of investigational tyrosine kinase inhibitors. Specifically, it has been utilized in the development of Bruton's tyrosine kinase (BTK) inhibitors, which are of interest in the treatment of autoimmune diseases and B-cell malignancies.

Experimental Protocol: Synthesis of a BTK Inhibitor Intermediate

The following protocol is adapted from patent literature and describes a reaction in which **2-Methyl-2-morpholinopropanal** is a key reactant.

Reaction: Synthesis of a substituted pyrrolidine intermediate.

Materials:

- **2-Methyl-2-morpholinopropanal** (75 mg, 0.48 mmol)
- Pyrrolidine (0.6 mL)
- Dichloromethane (DCM) (4 mL + 20 mL for dilution)

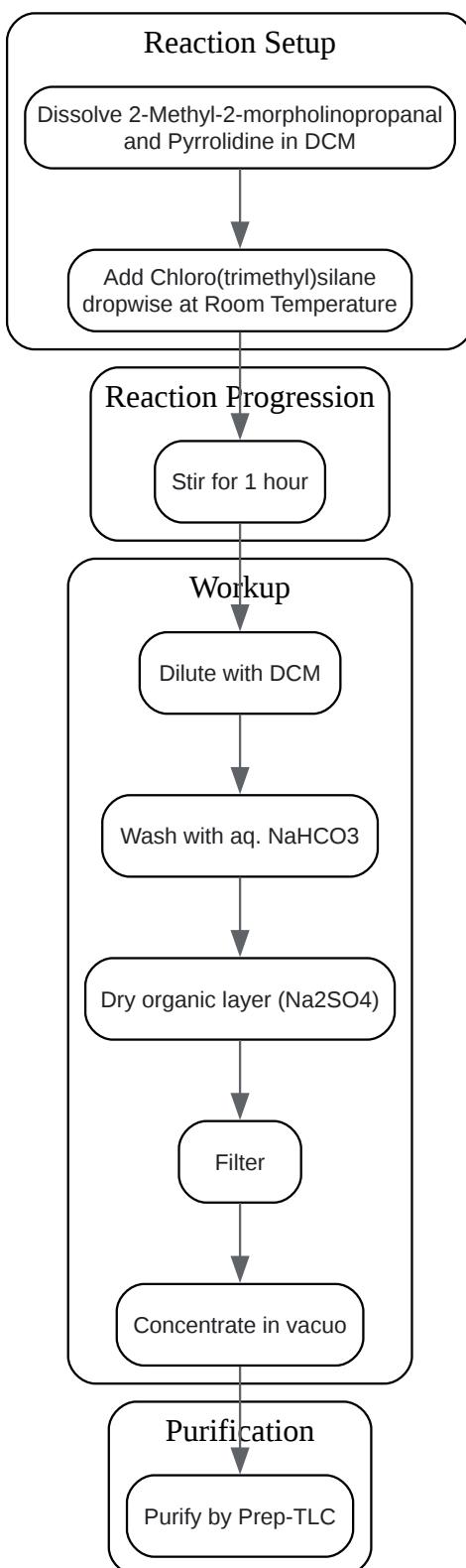
- Chloro(trimethyl)silane (0.4 mL)
- Aqueous Sodium Bicarbonate (aq. NaHCO_3) (20 mL)
- Sodium Sulfate (Na_2SO_4)

Procedure:

- To a solution of **2-Methyl-2-morpholinopropanal** (75 mg, 0.48 mmol) and pyrrolidine (0.6 mL) in dichloromethane (4 mL) at room temperature, slowly add chloro(trimethyl)silane (0.4 mL) dropwise.
- Allow the reaction to proceed for 1 hour.
- Dilute the reaction mixture with dichloromethane (20 mL).
- Wash the organic layer with aqueous sodium bicarbonate (20 mL).
- Dry the organic layer over sodium sulfate (Na_2SO_4).
- Filter the mixture.
- Concentrate the filtrate in vacuo.
- Purify the crude residue via Preparative Thin-Layer Chromatography (Prep-TLC) to yield the desired product.

Visualized Experimental Workflow

The following diagram illustrates the key steps of the experimental protocol described above.



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Workflow for the synthesis of a BTK inhibitor intermediate.

Signaling Pathways

There is no available information to suggest that **2-Methyl-2-morpholinopropanal** has a direct biological effect or is involved in any signaling pathways. Its documented utility is as a synthetic building block.

Conclusion

2-Methyl-2-morpholinopropanal is a commercially available reagent with a documented role in the synthesis of complex molecules for pharmaceutical research, particularly in the creation of BTK inhibitors. While comprehensive data on its intrinsic properties are limited, its utility as a synthetic intermediate is established. Researchers employing this compound should rely on supplier-specific data for physical and chemical properties and adhere to established laboratory safety protocols.

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